

Safety and handling precautions for Methyl 3-methoxyisoxazole-5-carboxylate

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Compound of Interest

Compound Name: **Methyl 3-methoxyisoxazole-5-carboxylate**

Cat. No.: **B099901**

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An In-depth Technical Guide on the Safety and Handling Precautions for **Methyl 3-methoxyisoxazole-5-carboxylate**

Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for **Methyl 3-methoxyisoxazole-5-carboxylate** could be located in the available literature. This guide has been compiled using information from structurally similar isoxazole derivatives and general principles of laboratory safety. The information herein should be treated as precautionary and is not a substitute for a thorough, substance-specific risk assessment, which must be conducted by qualified personnel before any handling or use.

Compound Identification

Chemical Name: **Methyl 3-methoxyisoxazole-5-carboxylate** Structure: (A chemical structure diagram would be placed here in a formal whitepaper) Molecular Formula: C₆H₇NO₄ Context: This compound is a substituted isoxazole, a class of heterocyclic compounds used as intermediates in the synthesis of pharmaceuticals and agrochemicals. A known synthesis route involves the methylation of its precursor, Methyl 3-hydroxyisoxazole-5-carboxylate.[\[1\]](#)

Hazard Identification and Risk Assessment

Given the absence of specific toxicity data, a rigorous risk assessment is the most critical step before handling **Methyl 3-methoxyisoxazole-5-carboxylate**.[\[2\]](#)[\[3\]](#) The assessment process

involves identifying potential hazards, evaluating the likelihood and severity of exposure, and implementing control measures.[\[4\]](#)[\[5\]](#)

Inferred Potential Hazards

Based on the safety profiles of related isoxazole and carboxylate compounds, the following hazards should be anticipated:

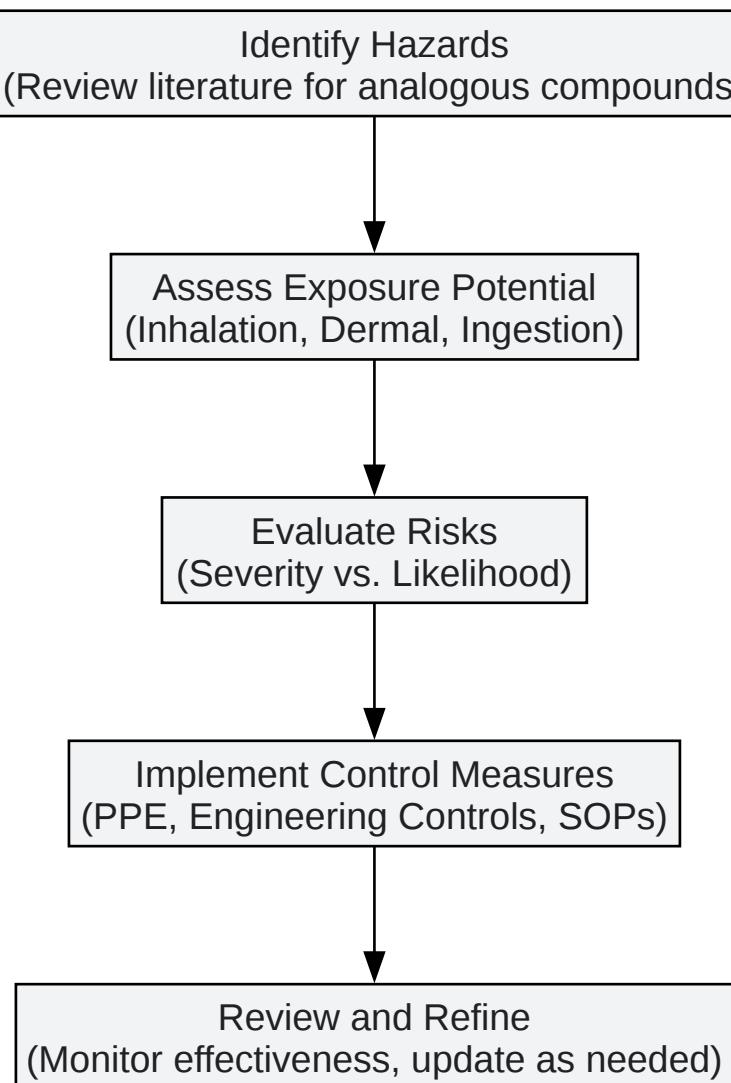
- Skin and Eye Irritation: Many isoxazole derivatives are classified as skin and eye irritants.[\[6\]](#)
[\[7\]](#)
- Respiratory Tract Irritation: Inhalation of dusts or aerosols may cause respiratory irritation.[\[6\]](#)
- Harmful if Swallowed: Acute oral toxicity is a potential concern with related heterocyclic compounds.
- Hazardous Combustion Products: Like most nitrogen- and carbon-containing organic compounds, combustion is expected to produce toxic gases such as nitrogen oxides (NO_x) and carbon monoxide (CO).[\[6\]](#)[\[8\]](#)

The following table summarizes GHS hazard classifications for structurally similar compounds.

Compound Name	GHS Hazard Statements (Examples)	Source
Isoxazole-3-carboxylic acid	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.	[6]
3-hydroxy-isoxazole	May cause an allergic skin reaction, Causes serious eye damage.	[7]
Isoxazole-5-carbonyl chloride	Causes severe skin burns and eye damage, May cause respiratory irritation.	[9]

Risk Assessment Workflow

A systematic risk assessment should be performed before any new experiment or significant change in procedure.[3]



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Caption: General workflow for chemical risk assessment.

Handling and Storage Precautions

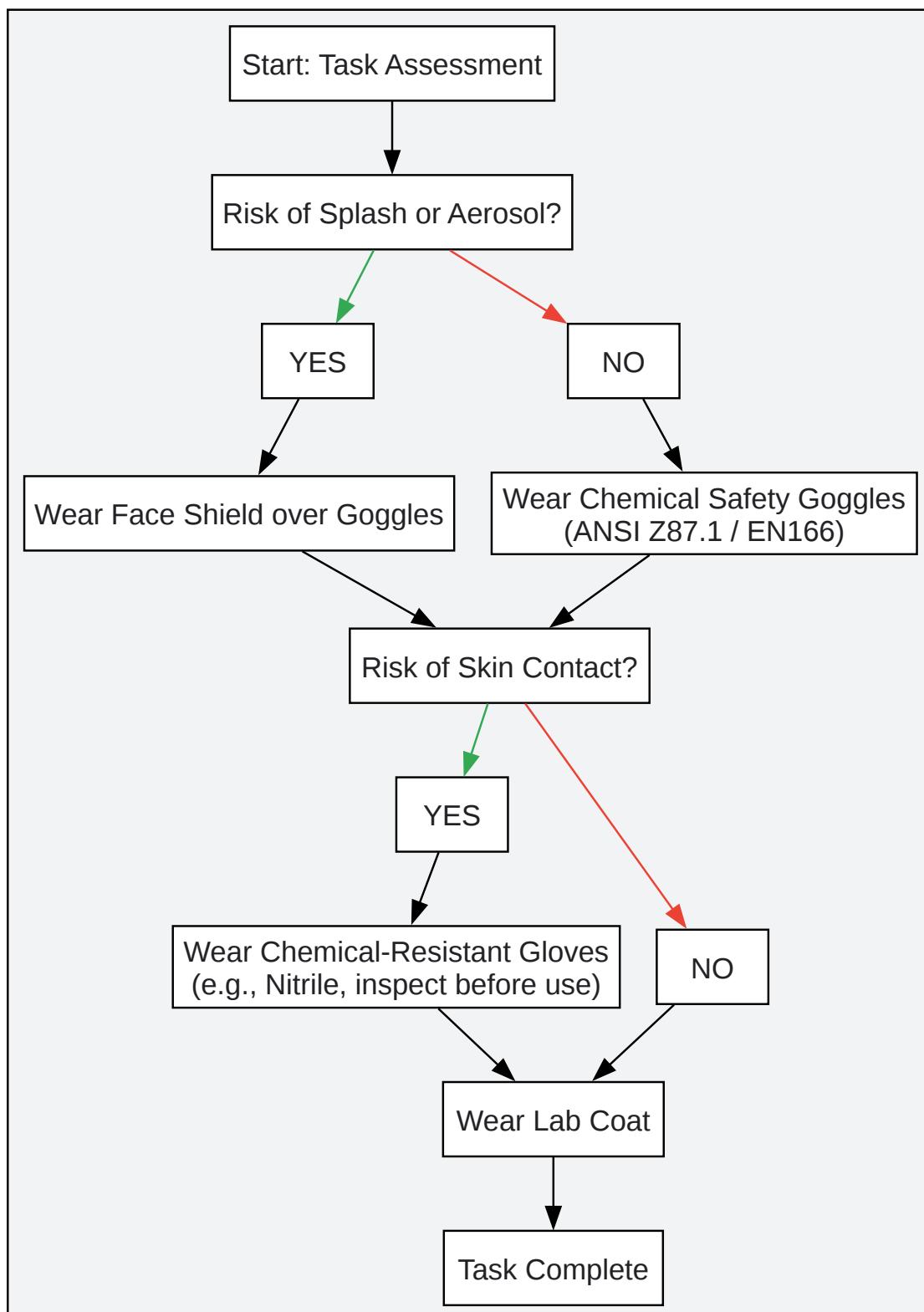
Engineering Controls

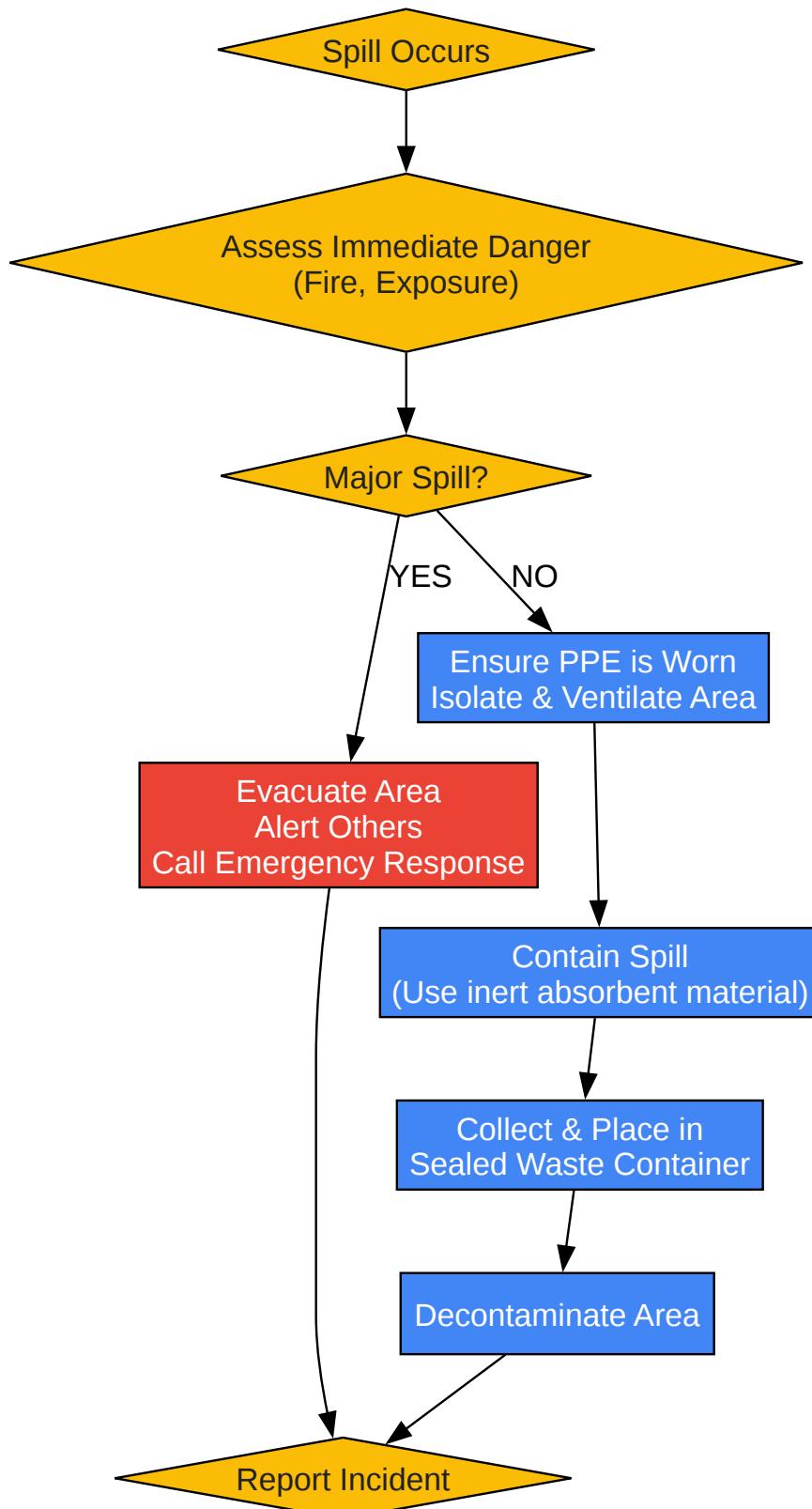
- Work should be conducted in a well-ventilated laboratory.

- A certified chemical fume hood is required for all procedures that may generate dust, aerosols, or vapors.[7][10]
- Ensure that safety showers and eyewash stations are readily accessible and in good working order.[9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential. The following workflow can guide selection.



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References

- 1. Methyl 4-amino-3-methoxyisoxazole-5-carboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. acs.org [acs.org]
- 3. Risk assessment - Work & research safety - Simon Fraser University [sfu.ca]
- 4. Quick Guide to Risk Assessment for Hazardous Chemicals | Worcester Polytechnic Institute [wpi.edu]
- 5. Overview of Risk Assessment - Applications of Toxicogenomic Technologies to Predictive Toxicology and Risk Assessment - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- 10. Isoxazole(288-14-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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